

Technical Guide: 5-Chloro-6-methoxypyridine-3-thiol

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Compound of Interest

Compound Name: 5-Chloro-6-methoxypyridine-3-thiol

Cat. No.: B13482427

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Nomenclature, Synthesis, and Medicinal Utility[1] Executive Summary

5-Chloro-6-methoxypyridine-3-thiol is a trisubstituted pyridine derivative increasingly utilized as a scaffold in the development of ubiquitin-specific protease (USP) inhibitors and kinase modulators. Its structural utility lies in the orthogonal reactivity of its three functional handles: the nucleophilic thiol ($-SH$) at C3, the electrophilic chlorine at C5 (amenable to cross-coupling), and the methoxy group at C6 (serving as a hydrogen bond acceptor or replaceable directing group).

This guide provides a definitive analysis of its IUPAC nomenclature to resolve isomeric confusion, details a high-yield copper-catalyzed synthesis protocol, and outlines its handling in medicinal chemistry campaigns.

Part 1: Nomenclature & Structural Integrity

Precise nomenclature is paramount for this compound due to the existence of multiple positional isomers (e.g., 2-chloro or 4-thiol variants) that exhibit drastically different reactivities.

1.1 IUPAC Name Derivation

The name **5-Chloro-6-methoxypyridine-3-thiol** is derived following the IUPAC Blue Book (P-14.4) priority rules:

- Principal Functional Group: The thiol group (–SH) has priority over the halogen (–Cl) and the ether (–OCH₃) groups. Thus, the parent structure is pyridine-3-thiol.
- Numbering the Heterocycle:
 - The nitrogen atom is position 1.
 - Numbering proceeds to give the principal group (thiol) the lowest possible locant.
 - Path A (Counter-clockwise): N=1, C2, C3(SH). Locant = 3.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Path B (Clockwise): N=1, C2(OMe), C3(Cl), C4, C5(SH). Locant = 5.[\[3\]](#)[\[4\]](#)
 - Decision: Path A is chosen (3 < 5).[\[5\]](#)
- Substituent Assignment:
 - With the thiol fixed at C3, the remaining substituents fall at C5 and C6.
 - Chlorine is at position 5.[\[3\]](#)[\[6\]](#)[\[5\]](#)
 - Methoxy is at position 6.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Alphabetization: Substituents are listed alphabetically: Chloro before Methoxy.

Final PIN (Preferred IUPAC Name): **5-Chloro-6-methoxypyridine-3-thiol**.[\[3\]](#)

1.2 Tautomeric Considerations

Unlike pyridine-2-thiol and pyridine-4-thiol, which exist predominantly as thiones (NH-form) due to lactam-lactim type tautomerism, pyridine-3-thiols cannot form a neutral thione species without disrupting the aromatic sextet or forming a zwitterion. Therefore, **5-Chloro-6-methoxypyridine-3-thiol** exists as a true thiol (–SH), making it a reliable nucleophile without the need for S-protection/deprotection cycles often required for the 2- and 4-isomers.

Part 2: Chemical Properties & Specifications[2][3][6][7][9]

Property	Specification
IUPAC Name	5-Chloro-6-methoxypyridine-3-thiol
Molecular Formula	C ₆ H ₆ ClNOS
Molecular Weight	175.64 g/mol
Appearance	White to off-white powder
Melting Point	53 – 58 °C (decomposition)
¹ H NMR (500 MHz, CDCl ₃)	δ 8.02 (d, J=2.2 Hz, 1H), 7.65 (d, J=2.2 Hz, 1H), 3.99 (s, 3H, OMe), 3.30 (s, 1H, SH)
Solubility	Soluble in DMSO, DCM, Chloroform; slightly soluble in water.[2][5][8]
Stability	Air-sensitive; prone to oxidative dimerization to disulfide. Store under Argon/Nitrogen.

Data sourced from recent synthetic characterization studies [1].

Part 3: Synthetic Pathways[2]

The synthesis of **5-Chloro-6-methoxypyridine-3-thiol** has evolved from low-yielding diazotization routes to robust metal-catalyzed C–S bond formation.

3.1 Route A: Copper-Catalyzed Thiolation (Recommended)

This modern approach utilizes a modified Ullmann-type coupling between a 3-iodopyridine precursor and thiobenzoic acid, followed by hydrolysis. This method avoids the formation of foul-smelling byproducts associated with xanthate routes and offers high yields (>75%).

Mechanism:

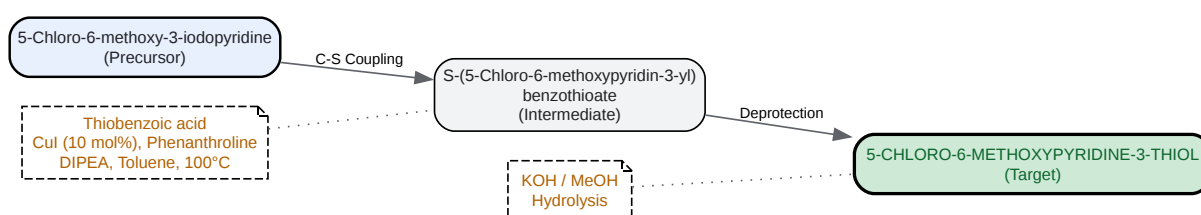
- Oxidative Addition: Cu(I) inserts into the C–I bond of 5-chloro-6-methoxy-3-iodopyridine.
- Ligand Exchange: Thiobenzoate displaces the halide.

- Reductive Elimination: Forms the S-protected thioester.
- Hydrolysis: Base-mediated cleavage reveals the free thiol.

3.2 Route B: Diazotization (Classical)

Involves the reaction of 3-amino-5-chloro-6-methoxypyridine with NaNO_2/HCl followed by potassium ethyl xanthate. This route is operationally difficult due to the instability of the diazonium salt and risk of explosion, making it unsuitable for scale-up.

3.3 Synthetic Workflow Diagram (Route A)



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Caption: Copper-catalyzed synthesis of **5-Chloro-6-methoxypyridine-3-thiol** via thiobenzoate intermediate.

Part 4: Experimental Protocols

Protocol: Synthesis via Cu-Catalyzed C-S Coupling Based on the methodology by Bogdan et al. (2025) [1].

Safety Note: Perform all steps in a fume hood. Thiols have potent odors and can cause sensitization.

Step 1: Formation of the Thioester

- Charge: To a dry round-bottom flask equipped with a magnetic stir bar, add 5-chloro-6-methoxy-3-iodopyridine (1.0 equiv), CuI (0.1 equiv), and 1,10-phenanthroline (0.2 equiv).

- Solvent: Add anhydrous Toluene (approx. 5 mL per mmol of substrate).
- Reagents: Add DIPEA (2.0 equiv) and Thiobenzoic acid (1.2 equiv) under an Argon atmosphere.
- Reaction: Heat the mixture to 100 °C for 12–16 hours. Monitor by TLC or LC-MS for consumption of the iodide.
- Workup: Cool to room temperature. Dilute with EtOAc and wash with saturated NaHCO₃ and brine. Dry over Na₂SO₄ and concentrate. Purify the intermediate via flash chromatography if necessary (often used crude).

Step 2: Hydrolysis to the Thiol

- Hydrolysis: Dissolve the crude thioester in Methanol. Add aqueous KOH (5 equiv, 2M solution).
- Reaction: Stir at room temperature for 1–2 hours.
- Acidification: Carefully acidify the mixture to pH 5 using 1M HCl. Critical: Do not over-acidify to avoid protonating the pyridine nitrogen if extraction into organic phase is desired, although pH 5 is optimal for thiol stability.
- Extraction: Extract with Dichloromethane (DCM) (3x).
- Isolation: Wash combined organics with water, dry over Na₂SO₄, and concentrate under reduced pressure.
- Purification: Recrystallize from Hexane/DCM or purify via column chromatography (SiO₂, Hexane/EtOAc gradient) to yield **5-Chloro-6-methoxypyridine-3-thiol** as a white powder.

Part 5: Medicinal Chemistry Applications[1][2][5][9][10]

The **5-chloro-6-methoxypyridine-3-thiol** scaffold is a versatile building block in drug design, particularly for:

- USP7/USP47 Inhibitors: The thiol moiety serves as a "warhead" or zinc-binding group in inhibitors of Ubiquitin-Specific Proteases (USPs). The 3-thiol position allows the sulfur to

interact with the catalytic cysteine or active site metals of the protease [1].

- S-Arylation/Alkylation: The thiol is readily alkylated to form thioethers, which are bioisosteres of ethers. The electron-withdrawing chlorine at C5 and electron-donating methoxy at C6 tune the pKa of the thiol (approx pKa 6-7), making it physiologically relevant at neutral pH.
- Fragment-Based Drug Discovery (FBDD): The molecule possesses low molecular weight (175.6 Da) and distinct vectors for growth (via the S-linker or displacement of the Cl/OMe groups), making it an ideal fragment for screening libraries.

References

- Bogdan, D. P., & Borysov, O. V. (2025). An Efficient Synthesis of a Variety of Substituted Pyridine-3-Thiols. *Journal of Organic and Pharmaceutical Chemistry*, 23(1), 43–48.[7]
- BenchChem. (2025).[6][9] Synthesis of 3-Chloro-5-fluoro-2-methoxypyridine: A Technical Guide.
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